

Triisotridecyl phosphite as a processing aid in engineering thermoplastics

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Compound of Interest

Compound Name: *Triisotridecyl phosphite*

CAS No.: 77745-66-5

Cat. No.: B1613447

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Executive Summary

This application note details the utility of **Triisotridecyl Phosphite** (TRIT) (CAS: 77745-66-5) as a secondary antioxidant and processing stabilizer for engineering thermoplastics (ETPs), specifically Polycarbonate (PC), Polyamides (PA), and Polyesters (PET/PBT).

Unlike solid phosphites (e.g., Tris(2,4-di-tert-butylphenyl)phosphite), TRIT is a liquid, offering superior dispersibility in viscous ETP melts. Furthermore, as a phenol-free stabilizer, it serves as a critical alternative to Tris(nonylphenyl) phosphite (TNPP), addressing growing regulatory concerns regarding nonylphenol residues in medical and consumer applications. This guide provides validated protocols for compounding, hydrolytic stability testing, and performance evaluation.

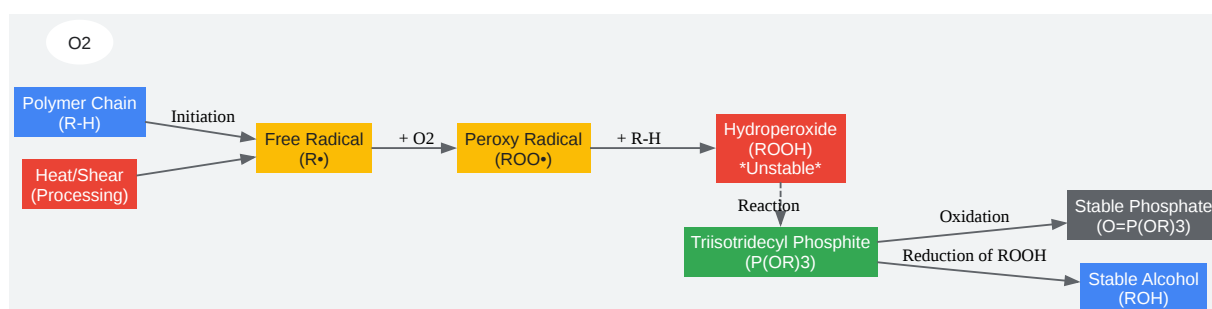
Chemical Identity & Mechanism of Action

Triisotridecyl Phosphite acts as a "sacrificial" stabilizer.^[1] During the high-shear, high-temperature processing of thermoplastics, polymer chains undergo auto-oxidation, generating unstable hydroperoxides (ROOH). If left unchecked, these hydroperoxides decompose into

alkoxy and hydroxy radicals, leading to chain scission (viscosity loss) or cross-linking (gel formation).

TRIT functions by reducing these hydroperoxides into stable alcohols, converting itself into a stable phosphate in the process.[2] This interrupts the degradation cycle, preserving the polymer's molecular weight and optical clarity (Yellowness Index).

Mechanism Visualization: The Peroxide Decomposition Cycle



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Figure 1: The stabilization pathway showing how TRIT intercepts unstable hydroperoxides, preventing autocatalytic polymer degradation.[2]

Comparative Analysis: Why TRIT?

In engineering thermoplastics, the choice of phosphite is dictated by thermal stability, physical form, and regulatory profile.

Feature	Triisotridecyl Phosphite (TRIT)	TNPP (Tris-nonylphenyl phosphite)	Solid Phosphites (e.g., 168)
CAS Number	77745-66-5	26523-78-4	31570-04-4
Physical Form	Liquid (Clear)	Liquid	White Powder
Phenol Content	Phenol-Free	Contains Nonylphenol	Phenol-Free
Dispersibility	Excellent (Instant wetting)	Excellent	Moderate (Requires melting)
Hydrolysis Resistance	Good (Better than simple alkyls)	Excellent	Excellent
Regulatory Concern	Low (FDA FCN available*)	High (Endocrine disruption concerns)	Low
Cost Efficiency	High	High	Moderate

Key Insight: For medical device prototyping or high-purity applications, TRIT offers the handling ease of TNPP without the "Substance of Very High Concern" (SVHC) baggage associated with nonylphenols.

Application Protocols

Protocol A: High-Temperature Compounding (Multipass Extrusion)

Objective: Evaluate the processing stability of Polycarbonate (PC) dosed with TRIT. The "Multipass" method simulates recycling or extreme processing conditions.

Materials:

- Matrix: Polycarbonate resin (MFI ~10-15).
- Stabilizer: **Triisotridecyl phosphite (TRIT)**.[\[3\]](#)

- Primary Antioxidant: Octadecyl-3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate (e.g., AO 1076) – Synergist.

Workflow:

- Dosing:
 - Prepare a masterbatch or liquid coating.
 - Loading: 0.05% - 0.15% TRIT + 0.05% Primary AO.
 - Note: Because TRIT is liquid, tumble blending with resin pellets ensures uniform coating.
- Extrusion (Pass 1):
 - Equipment: Twin-screw extruder (L/D 32:1).
 - Temp Profile: Feed (240°C)
Compression (260°C)
Metering (280°C)
Die (270°C).
 - Output: Collect pellets. Retain 1 kg for testing.
- Re-Extrusion (Pass 2-5):
 - Re-feed Pass 1 pellets into the extruder without adding fresh stabilizer.
 - Repeat for up to 5 passes.
- Sampling: Collect samples after Pass 1, 3, and 5.

Protocol B: Performance Evaluation Metrics

1. Melt Flow Index (MFI) Retention

- Standard: ASTM D1238.

- Logic: Degradation in PC usually causes chain scission, leading to increased MFI (lower viscosity).

- Target:

MFI < 20% after 5 passes indicates successful stabilization.

2. Yellowness Index (YI)

- Standard: ASTM E313 / D1925.
- Logic: Oxidation creates chromophores (yellowing).
- Target: YI shift < 5 units after 5 passes.

Protocol C: Hydrolytic Stability Assessment

Critical for Phosphites: Phosphites can hydrolyze into acidic species (phosphorous acid), which corrodes equipment and degrades the polymer (especially PC/PET).

Method:

- Place 10g of neat TRIT liquid in a glass petri dish.
- Place in a humidity chamber at 60°C / 85% RH.
- Measurement: Measure Acid Value (mg KOH/g) every 24 hours for 7 days.
- Pass Criteria: Liquid remains clear; Acid Value increase < 0.5 mg KOH/g over 48 hours.

Regulatory & Safety Considerations (Medical/Drug Development)

- FDA Status: **Triisotridecyl phosphite** (CAS 77745-66-5) has an effective Food Contact Notification (FCN) for use in vinyl chloride polymers and LLDPE.[\[4\]](#)
- Crucial Limitation: It is NOT cleared for use in contact with infant formula or human milk [\[1\]](#).
[\[4\]](#)

- Leachables: In drug delivery devices, phosphites can oxidize to phosphates. Risk assessment must include quantification of oxidized TRIT (Tris(isotridecyl) phosphate) in extraction studies (ISO 10993-18).

References

- U.S. Food and Drug Administration (FDA). Inventory of Effective Food Contact Substance (FCS) Notifications - FCN No. 2346. Galata Chemicals.[4] Available at: [\[Link\]](#)
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- National Institutes of Health (NIH) - PubChem. Compound Summary: **Triisotridecyl phosphite**. Available at: [\[Link\]](#)

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- 2. How Does Phosphite Antioxidants Work? [\[vinatiorganics.com\]](#)
- 3. triisotridecyl phosphite | 77745-66-5 [\[chemicalbook.com\]](#)
- 4. Inventory of Effective Food Contact Substance (FCS) Notifications [\[hfpappexternal.fda.gov\]](#)
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